

In-Depth Technical Guide: Safety Data for 3,4-Dihydroxybenzeneacetic acid-d3

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Compound of Interest

Compound Name: 3,4-Dihydroxybenzeneacetic acid-d3

Cat. No.: B12371791

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Disclaimer: This document provides a comprehensive safety overview for 3,4-Dihydroxybenzeneacetic acid. The information is primarily based on data for the non-deuterated form of the compound, 3,4-Dihydroxybenzeneacetic acid (DOPAC), as specific safety data for the deuterated analogue (d3) is not readily available. Isotopic labeling with deuterium is generally not expected to significantly alter the material's hazardous properties. However, this guide should be used with the understanding that it is an extrapolated safety assessment.

This guide is intended for researchers, scientists, and drug development professionals. All procedures should be conducted in a controlled laboratory setting by trained personnel.

Chemical and Physical Properties

3,4-Dihydroxybenzeneacetic acid, a primary metabolite of dopamine, is a key biomarker in neuroscience research.^{[1][2]} The deuterated form is utilized in mass spectrometry-based applications for metabolic research.^[3]

Property	Value
Molecular Formula	C ₈ H ₅ D ₃ O ₄
Molecular Weight	173.18 g/mol [3]
CAS Number (Labeled)	60696-39-1 [3]
CAS Number (Unlabeled)	102-32-9 [3]
Appearance	Off-white powder [4] [5]
Melting Point	128.5 °C [5]
Water Solubility	4 mg/mL [5] [6]
logP	0.98 [5] [6]
Vapor Pressure	8.18E-07 mm Hg [4]

Hazard Identification and Classification

This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[7\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	Causes skin irritation [3] [7]
Serious Eye Damage/Eye Irritation	2	Causes serious eye irritation [3] [7]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation [3] [7]

Signal Word: Warning[\[7\]](#)

Potential Health Effects:

- Ingestion: Harmful if swallowed. Animal experiments suggest that ingestion of less than 150 grams may be fatal or cause serious health damage.[\[8\]](#)

- Inhalation: May cause respiratory irritation.[3][7][8]
- Skin Contact: Causes skin irritation.[3][7] May cause sensitization by skin contact.[8] Open cuts or irritated skin should not be exposed.[8]
- Eye Contact: Causes serious eye irritation and potential damage.[3][7][8]

First-Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a comfortable breathing position. If not breathing, give artificial respiration. Call a physician if you feel unwell.[7][9]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. If skin irritation occurs, get medical advice.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice.[7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and get medical attention.[7][9]

Handling, Storage, and Disposal

Handling:

- Avoid all personal contact, including inhalation of dust.[8]
- Wear protective gloves, clothing, and eye/face protection.[7]

- Use only in a well-ventilated area or outdoors.[[7](#)]
- Wash hands and any exposed skin thoroughly after handling.[[7](#)]
- Do not eat, drink, or smoke when using this product.
- Avoid dust formation.[[7](#)]

Storage:

- Store in a well-ventilated place. Keep container tightly closed.[[7](#)]
- Store at room temperature away from light and moisture.[[3](#)] For long-term storage as a powder, -20°C is recommended.[[1](#)]
- Store locked up.[[7](#)]
- Incompatible with strong oxidizing agents and bases.[[7](#)]

Disposal:

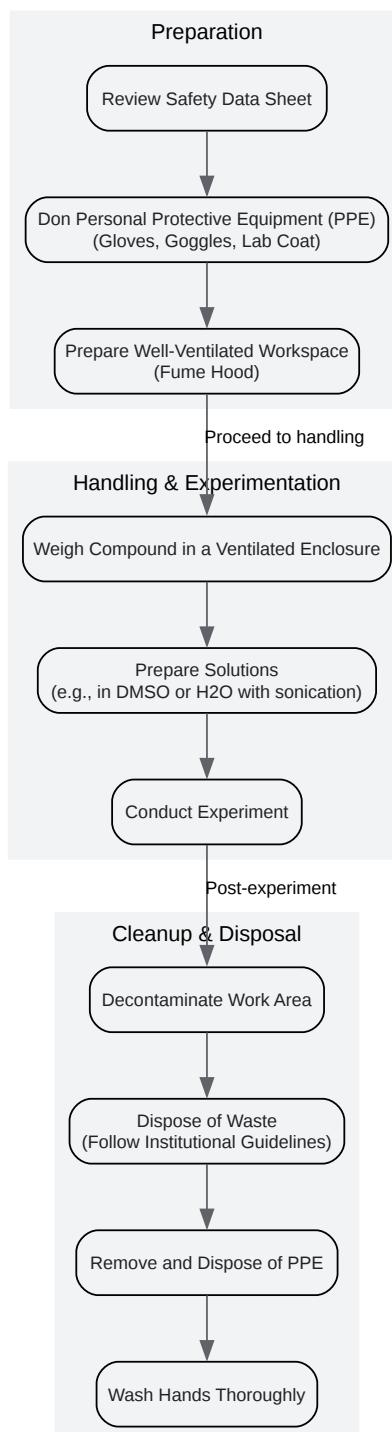
- Dispose of contents/container to an approved waste disposal plant.[[7](#)]
- All waste must be handled in accordance with local, state, and federal regulations.[[8](#)]

Experimental Protocols & Methodologies

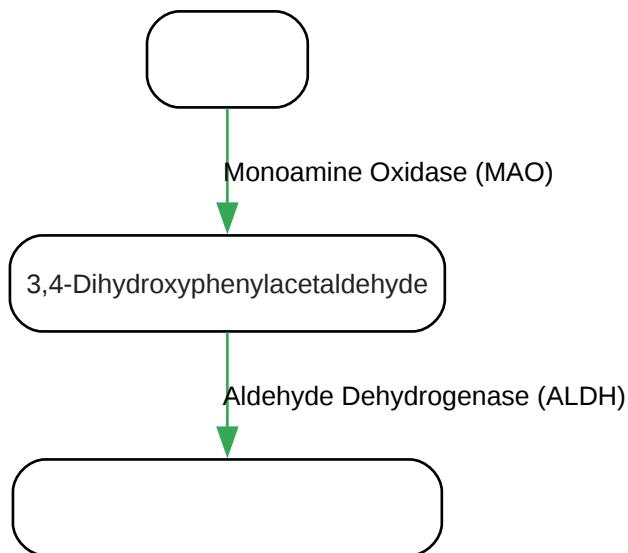
Detailed experimental protocols for toxicological studies on **3,4-Dihydroxybenzenoic acid-d3** are not available in the provided search results. Researchers should consult specialized toxicology literature and adhere to established institutional and regulatory guidelines for safety and toxicity testing.

A general workflow for the safe handling and use of this compound in a research setting is outlined below.

General Workflow for Safe Handling of 3,4-Dihydroxybenzeneacetic acid-d3



Simplified Metabolic Pathway of Dopamine to DOPAC

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